

An In-depth Technical Guide to 11-Azidoundecanoic Acid (CAS: 118162-45-1)

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Compound of Interest

Compound Name: 11-Azidoundecanoic acid

Cat. No.: B2363658

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **11-Azidoundecanoic acid** (CAS number 118162-45-1), a bifunctional linker molecule widely utilized in biomedical research and drug development. This document details its chemical and physical properties, synthesis, and key applications, with a focus on bioconjugation via "click chemistry" and amide bond formation. Detailed experimental protocols, safety and handling information, and visual diagrams of experimental workflows are provided to assist researchers in effectively and safely utilizing this versatile chemical tool.

Core Compound Details

11-Azidoundecanoic acid is a linear fatty acid derivative containing a terminal azide ($-N_3$) group and a terminal carboxylic acid ($-COOH$) group. This dual functionality allows for orthogonal conjugation strategies, making it an invaluable tool for linking molecules. The long eleven-carbon chain provides a flexible and hydrophobic spacer arm.

Chemical and Physical Properties

Quantitative data for some physical properties of **11-Azidoundecanoic acid** are not readily available from experimental sources. The following tables summarize available computed and experimental data.

Table 1: General and Computed Properties

Property	Value	Source
CAS Number	118162-45-1	[1] [2]
Molecular Formula	C ₁₁ H ₂₁ N ₃ O ₂	[1] [3]
Molecular Weight	227.30 g/mol	[3]
Appearance	White to off-white solid	[2]
Purity (LCMS)	99.26%	[4]
XLogP3	4.4	[3]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	5	[3]
Rotatable Bond Count	10	[3]
Exact Mass	227.16337692 Da	[3]
Monoisotopic Mass	227.16337692 Da	[3]

Table 2: Solubility and Storage

Property	Information	Source
Solubility	Soluble in organic solvents such as ethanol, DMSO, and DMF. Sparingly soluble in aqueous buffers.	
Storage	Store at 4°C, protected from light. For long-term storage in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.	[4]

Note: Specific experimental values for melting point, boiling point, and quantitative solubility were not found in the searched literature. The provided purity is from a specific batch analysis and may vary.

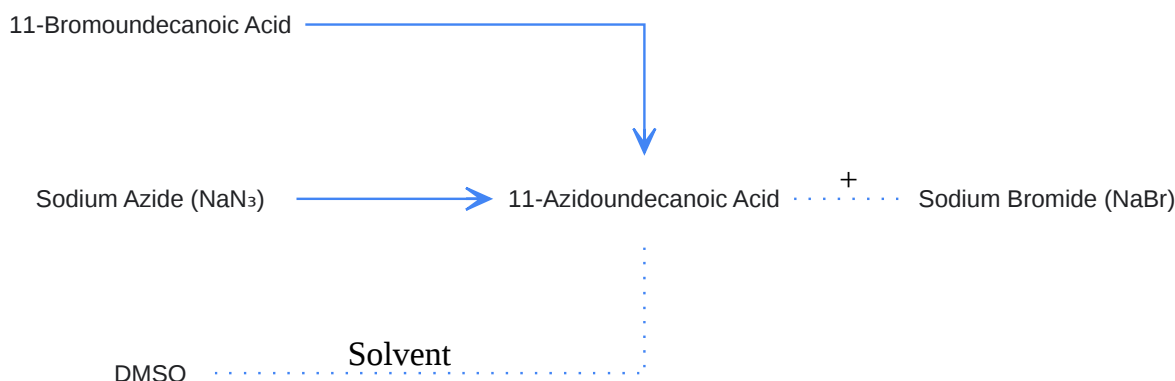
Synthesis

A common and high-yielding method for the synthesis of **11-Azidoundecanoic acid** involves the nucleophilic substitution of 11-bromoundecanoic acid with sodium azide.

Synthesis of 11-Azidoundecanoic Acid from 11-Bromoundecanoic Acid

This reaction proceeds via an S_N2 mechanism, where the azide ion displaces the bromide ion.

Reaction Scheme:



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Synthesis of **11-Azidoundecanoic Acid**.

Experimental Protocol:

- **Dissolution:** Dissolve 11-bromoundecanoic acid in dimethyl sulfoxide (DMSO).
- **Addition of Azide:** Add sodium azide (NaN_3) to the solution. A typical molar excess of sodium azide is used to drive the reaction to completion.

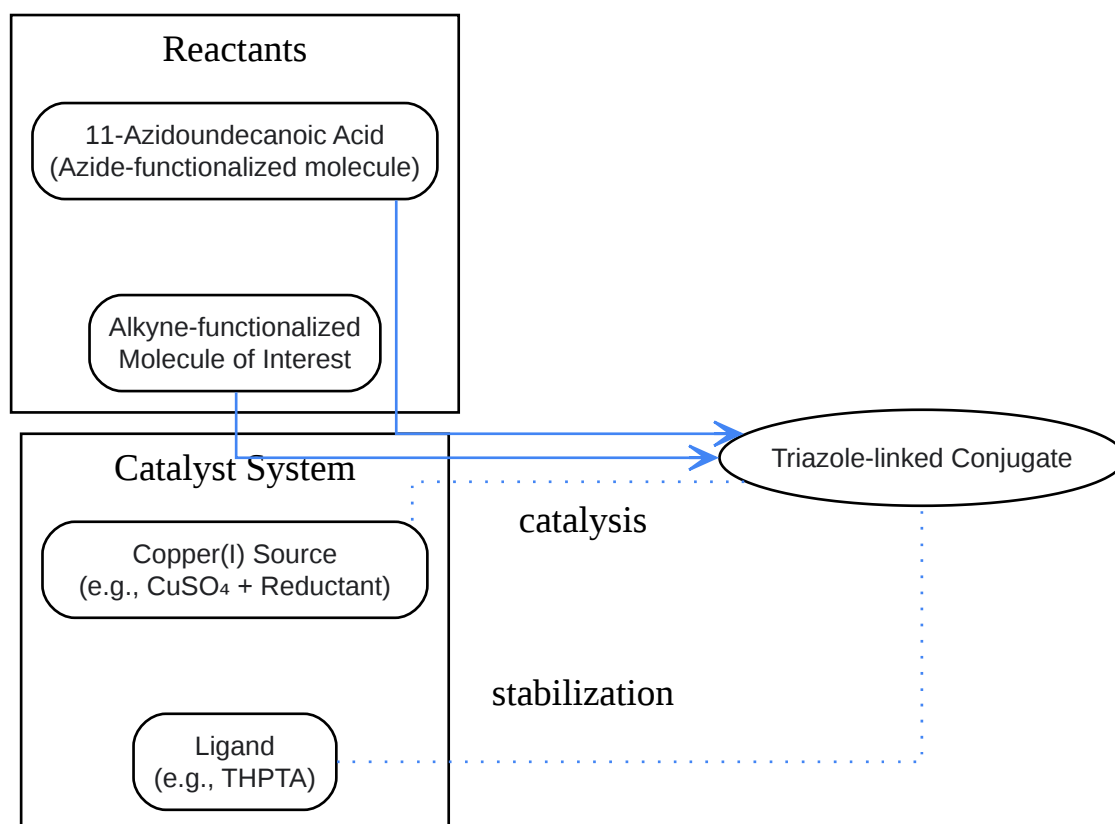
- **Reaction:** Stir the mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, the mixture is typically poured into water and acidified.
- **Extraction:** The product is then extracted with an organic solvent, such as ethyl acetate.
- **Purification:** The combined organic layers are washed, dried, and the solvent is removed under reduced pressure to yield **11-azidoundecanoic acid**. This reaction has been reported to proceed with a high yield of 99%.

Applications in Research and Drug Development

The bifunctional nature of **11-Azidoundecanoic acid** makes it a versatile linker for a variety of applications, particularly in the construction of complex biomolecular architectures and drug delivery systems.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) - "Click Chemistry"

The azide group of **11-Azidoundecanoic acid** readily participates in the highly efficient and specific CuAAC reaction with a terminal alkyne.^{[1][2]} This "click" reaction forms a stable triazole linkage, which is widely used to conjugate molecules such as peptides, proteins, nucleic acids, and small molecule drugs.^{[5][6]}



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CuAAC "Click Chemistry" Workflow.

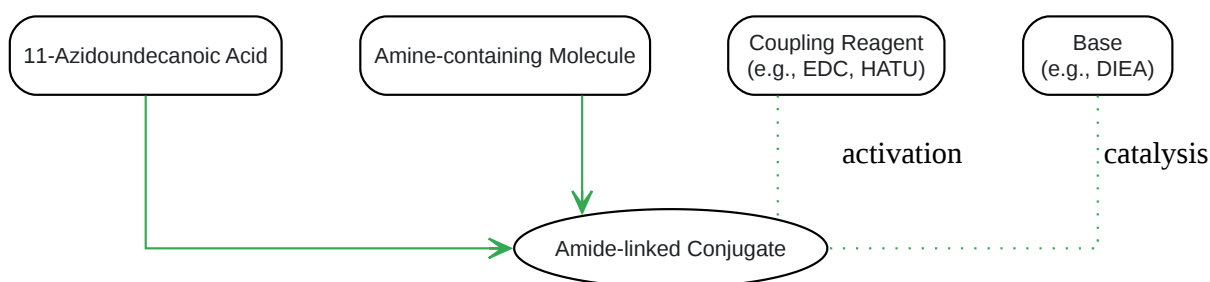
Experimental Protocol for CuAAC:

- Stock Solutions:
 - Prepare a stock solution of **11-Azidoundecanoic acid** in an appropriate solvent (e.g., DMSO).
 - Prepare a stock solution of the alkyne-functionalized molecule of interest in a compatible buffer or solvent.
 - Prepare stock solutions of copper(II) sulfate (CuSO₄), a copper-coordinating ligand (e.g., THPTA), and a reducing agent (e.g., sodium ascorbate).^[7]
- Reaction Mixture: In a microcentrifuge tube, combine the alkyne-functionalized molecule and **11-Azidoundecanoic acid** in the desired molar ratio.

- **Catalyst Preparation:** In a separate tube, pre-mix the CuSO₄ and ligand solutions.
- **Initiation:** Add the copper/ligand mixture to the reaction tube, followed by the freshly prepared sodium ascorbate solution to initiate the reaction.[5]
- **Incubation:** Allow the reaction to proceed at room temperature for 1-2 hours, or as optimized for the specific substrates. The reaction is typically protected from light.
- **Quenching and Purification:** The reaction can be quenched by the addition of a chelating agent like EDTA. The resulting conjugate can be purified by methods appropriate for the molecules involved, such as dialysis, size-exclusion chromatography, or HPLC.

Amide Bond Formation

The carboxylic acid moiety of **11-Azidoundecanoic acid** can be activated and reacted with primary amines to form a stable amide bond.[2] This is a common strategy for attaching the linker to proteins (e.g., at lysine residues), amine-functionalized surfaces, or other amine-containing molecules.



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Amide Bond Formation Workflow.

Experimental Protocol for Amide Bond Formation:

- **Dissolution:** Dissolve **11-Azidoundecanoic acid** in an anhydrous aprotic solvent such as DMF.

- **Activation:** Add a coupling reagent, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) or HATU, and a base (e.g., Diisopropylethylamine - DIEA).^[8] The mixture is typically stirred at 0°C to form the activated ester.
- **Amine Addition:** Add the amine-containing molecule to the reaction mixture.
- **Reaction:** Allow the reaction to warm to room temperature and stir for several hours to overnight. The reaction progress can be monitored by TLC or LC-MS.
- **Work-up and Purification:** The reaction is quenched, and the product is purified using standard techniques such as extraction, precipitation, or chromatography to remove the coupling byproducts and unreacted starting materials.

Safety and Handling

11-Azidoundecanoic acid contains an azide functional group and should be handled with caution. Organic azides can be energetic materials, sensitive to heat, shock, and friction.^[9]

Table 3: Hazard and Precautionary Information

Hazard Statement	Precautionary Statement
H315: Causes skin irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H319: Causes serious eye irritation.	P264: Wash skin thoroughly after handling.
H335: May cause respiratory irritation.	P280: Wear protective gloves/eye protection/face protection.
P302+P352: IF ON SKIN: Wash with plenty of soap and water.	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

This information is based on the Safety Data Sheet for a similar compound and general knowledge of organic azides. Always refer to the specific SDS provided by the supplier.[9]

Handling and Storage Recommendations:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood.
- **Avoid Incompatibilities:** Keep away from strong oxidizing agents, strong acids, and strong bases. Avoid contact with heavy metals, as this can form explosive heavy metal azides.
- **Storage:** Store in a tightly sealed container in a cool, dry place, away from heat and sources of ignition.[2] For long-term storage, refrigeration or freezing at -20°C is recommended.[2]

Conclusion

11-Azidoundecanoic acid is a highly valuable bifunctional linker for researchers in chemistry, biology, and medicine. Its orthogonal reactive ends—the azide for click chemistry and the carboxylic acid for amide bond formation—provide a robust platform for the construction of complex molecular conjugates. This guide provides the essential technical information and protocols to facilitate its effective and safe use in the laboratory. As with any chemical reagent, it is imperative to consult the specific Safety Data Sheet provided by the manufacturer before use and to follow good laboratory practices.

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